

Unveiling the Double Salt Nature of Nickel Ammonium Sulfate: A Technical Guide

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Compound of Interest

Compound Name: Nickel ammonium sulfate

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This in-depth technical guide explores the fundamental chemical and physical properties of **nickel ammonium sulfate**, with a focus on its identity as a double salt. The following sections will provide a comprehensive overview of its structure, synthesis, and key characteristics, supported by quantitative data, detailed experimental protocols, and illustrative diagrams to facilitate a deeper understanding for research and development applications.

Introduction: The Essence of a Double Salt

Nickel ammonium sulfate, with the chemical formula $(\text{NH}_4)_2\text{Ni}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$, is a crystalline inorganic compound that exemplifies the concept of a double salt.^[1] It is not a mere physical mixture of nickel sulfate and ammonium sulfate, but rather a distinct chemical entity with its own unique crystal lattice and properties.^{[2][3]} This compound belongs to a class of isomorphous salts known as Tutton's salts, which have the general formula $\text{M}'_2(\text{M}'')_2(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$, where M' is a monovalent cation and M'' is a divalent metal ion.^{[2][4]} In the case of **nickel ammonium sulfate**, the ammonium ion (NH_4^+) serves as the monovalent cation, while the nickel(II) ion (Ni^{2+}) is the divalent metal.^{[2][5]} The hexahydrate form is the most common, appearing as light green to bluish-green monoclinic crystals.^{[1][2][5]}

The significance of its double salt nature lies in its stability and the specific arrangement of its constituent ions and water molecules within the crystal structure. This ordered arrangement dictates its physical and chemical behavior, making it a valuable compound in various applications, including electroplating, as a catalyst precursor, and in the ceramics industry.^[1]

Physicochemical Properties

A summary of the key quantitative data for **nickel ammonium sulfate** hexahydrate is presented in the tables below for easy reference and comparison.

Table 1: General and Physical Properties

Property	Value
Chemical Formula	$(\text{NH}_4)_2\text{Ni}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$ [1]
Molecular Weight	~395.00 g/mol [6][7][8]
Appearance	Light green to bluish-green crystalline powder [1] [2]
Crystal System	Monoclinic [2][9][10]
Space Group	$P2_1/a$ [9]
Density	1.92 g/cm ³ [5][6]
Melting Point	85 - 89 °C [6][11]

Table 2: Solubility Data

Temperature (°C)	Solubility (g/100 mL of water)
20	10.4 [5][11]
80	30 [5][11]

Note: Insoluble in alcohol and acetone. [10]

Table 3: Optical Properties

Property	Value
Refractive Index	1.495, 1.501, 1.508 [5][11]

Experimental Protocols

The following sections provide detailed methodologies for the synthesis and characterization of **nickel ammonium sulfate**.

Synthesis of Nickel Ammonium Sulfate Hexahydrate

This protocol is based on the crystallization from an aqueous solution containing stoichiometric amounts of nickel(II) sulfate and ammonium sulfate.[\[2\]](#)[\[3\]](#)

Materials:

- Nickel(II) sulfate hexahydrate ($\text{NiSO}_4 \cdot 6\text{H}_2\text{O}$)
- Ammonium sulfate ($(\text{NH}_4)_2\text{SO}_4$)
- Distilled or deionized water
- Beakers
- Stirring rod
- Hot plate
- Buchner funnel and filter paper
- Vacuum flask

Procedure:

- Stoichiometric Calculation: Calculate the molar equivalents of nickel(II) sulfate hexahydrate and ammonium sulfate. For example, to synthesize approximately 100 g of the double salt, you would use 71.11 g of nickel sulfate heptahydrate and 33.45 g of ammonium sulfate.[\[10\]](#)
- Dissolution: In separate beakers, dissolve the calculated amounts of nickel(II) sulfate hexahydrate and ammonium sulfate in a minimum amount of hot distilled water. Gentle heating and stirring can aid dissolution.[\[3\]](#)[\[12\]](#)
- Mixing: Once both salts are completely dissolved, mix the two solutions while stirring.[\[10\]](#)

- Crystallization: Allow the mixed solution to cool slowly to room temperature. To promote the formation of larger crystals, the solution should remain undisturbed.[\[3\]](#) For a higher yield of smaller crystals, the solution can be cooled more rapidly in an ice bath.
- Isolation: Collect the precipitated crystals by vacuum filtration using a Buchner funnel.[\[3\]](#)
- Washing and Drying: Wash the crystals with a small amount of cold distilled water or ethanol to remove any soluble impurities.[\[10\]](#) Dry the crystals on a watch glass or in a desiccator at room temperature.

Characterization by Thermal Analysis

Thermal gravimetric analysis (TGA) can be employed to study the thermal stability and decomposition of **nickel ammonium sulfate** hexahydrate.

Instrumentation:

- Thermogravimetric Analyzer

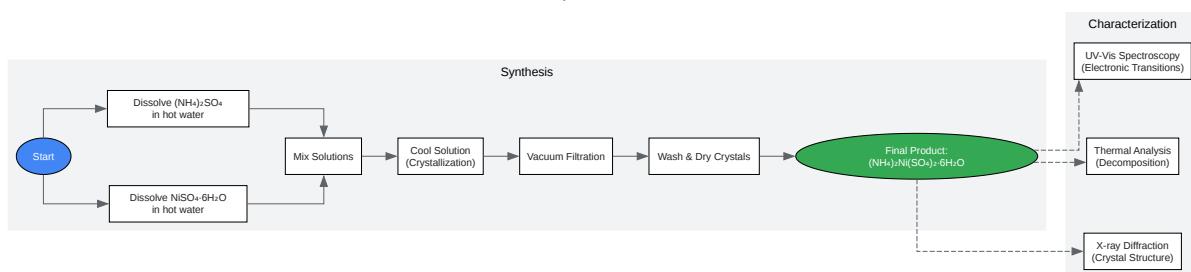
Procedure:

- Sample Preparation: Place a small, accurately weighed amount of the synthesized **nickel ammonium sulfate** hexahydrate crystals into an alumina or platinum crucible.
- Analysis: Heat the sample from ambient temperature to a final temperature of approximately 600 °C at a constant heating rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen or air).
- Data Interpretation: The resulting TGA curve will show mass loss as a function of temperature. The initial mass loss corresponds to the dehydration of the six water molecules. [\[13\]](#)[\[14\]](#) At higher temperatures, the anhydrous salt decomposes, releasing ammonia and sulfur oxides, ultimately leaving a residue of nickel oxide (NiO).[\[2\]](#)

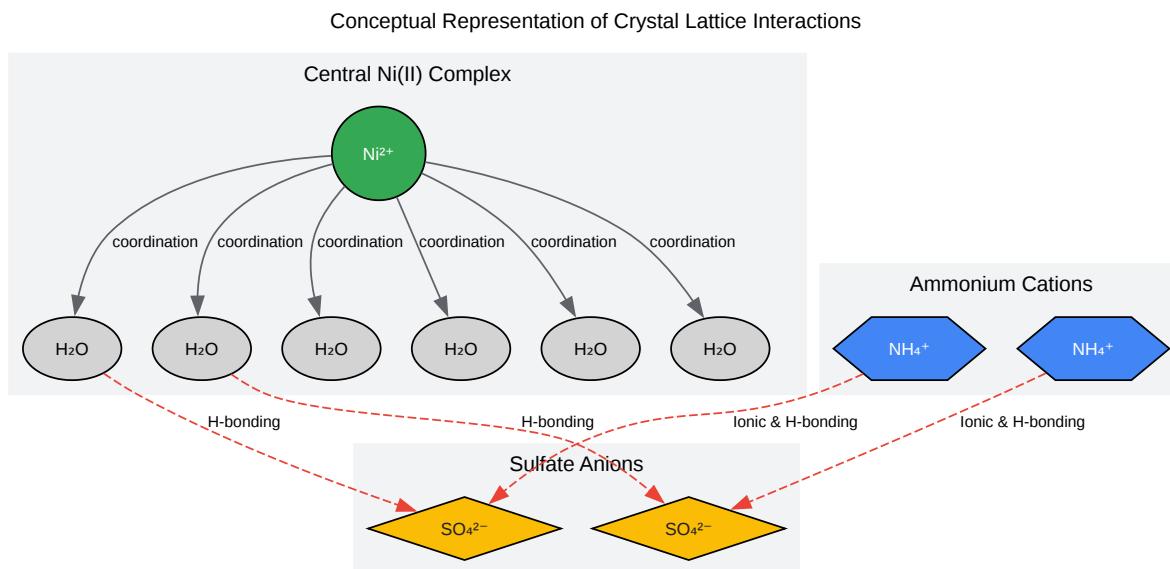
Visualizations

The following diagrams illustrate the conceptual workflow for the synthesis and characterization of **nickel ammonium sulfate** and the interactions within its crystal lattice.

Workflow for Synthesis and Characterization

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Caption: A logical workflow for the synthesis and characterization of **nickel ammonium sulfate**.



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Caption: Interactions within the **nickel ammonium sulfate** crystal lattice.

Conclusion

Nickel ammonium sulfate serves as a prime example of a Tutton's salt, where the specific stoichiometric combination of nickel sulfate and ammonium sulfate in the presence of water leads to the formation of a stable, well-defined crystal structure. The properties of this double salt are a direct consequence of the octahedral coordination of the nickel(II) ion by water molecules and the intricate network of hydrogen bonding between the ammonium ions, sulfate ions, and coordinated water molecules.^[2] This detailed understanding of its double salt nature is crucial for its effective application in various scientific and industrial fields.

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